

Application Notes and Protocols for Flow Cytometry Analysis with GW-791343 Treatment

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Compound of Interest

Compound Name: GW-791343

Cat. No.: B1241358

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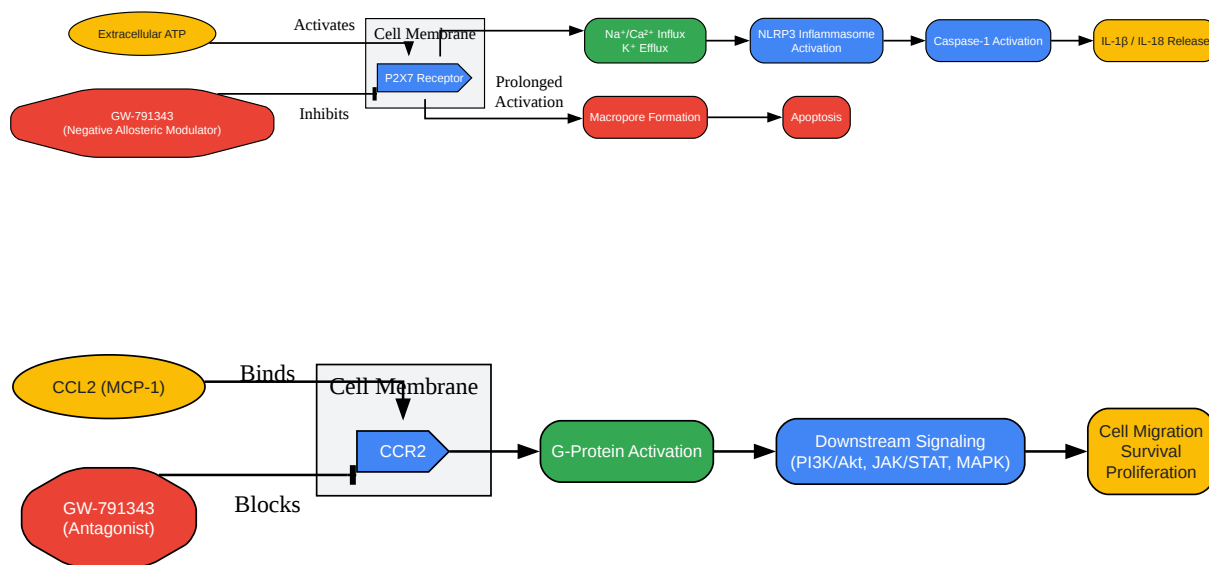
For Researchers, Scientists, and Drug Development Professionals

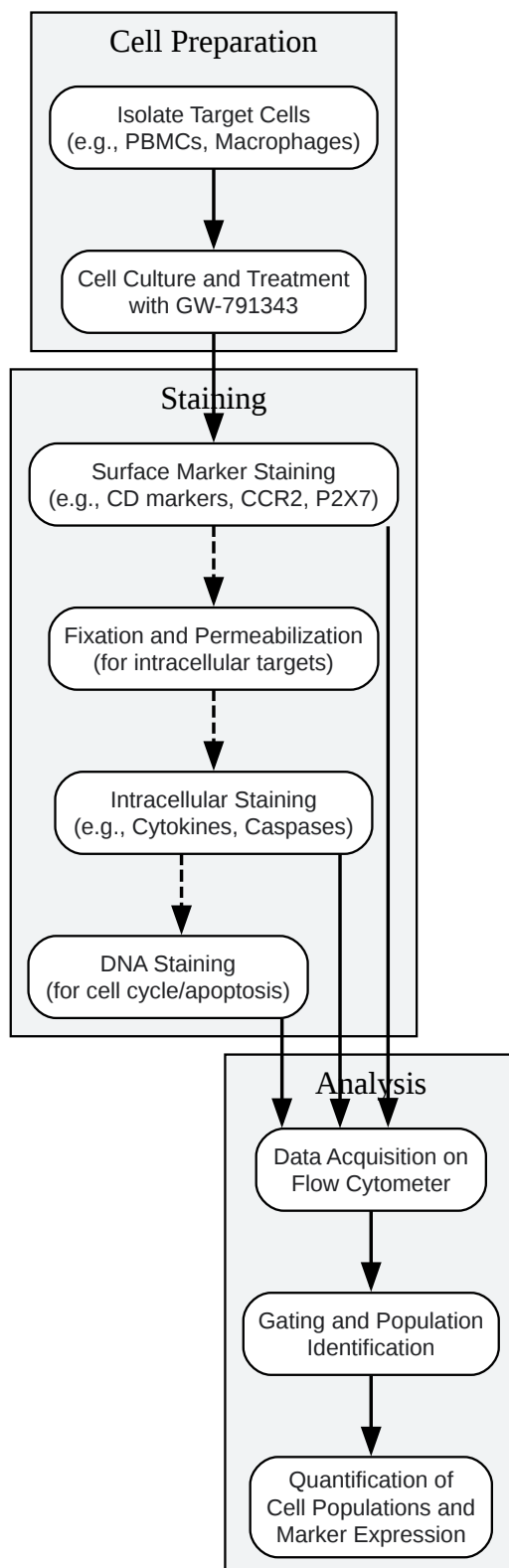
These application notes provide detailed protocols for utilizing flow cytometry to analyze cellular responses to **GW-791343**, a compound known to act as a negative allosteric modulator of the human P2X7 receptor and a positive allosteric modulator of the rat P2X7 receptor. Additionally, **GW-791343** has been reported to exhibit antagonist activity at the C-C chemokine receptor 2 (CCR2). Given its dual activity, flow cytometry is an essential tool to dissect its effects on immune cell populations, signaling pathways, and cellular processes such as apoptosis and cell cycle progression.

Mechanism of Action and Signaling Pathways

GW-791343's biological effects are primarily mediated through its interaction with the P2X7 receptor and CCR2. Understanding the signaling cascades initiated by these receptors is crucial for interpreting flow cytometry data.

P2X7 Receptor Signaling: The P2X7 receptor is an ATP-gated ion channel. Its activation leads to Na⁺ and Ca²⁺ influx and K⁺ efflux. This ion exchange triggers downstream signaling pathways, including the activation of the NLRP3 inflammasome, leading to the release of pro-inflammatory cytokines like IL-1 β and IL-18. Chronic activation can lead to the formation of a large, non-selective pore, ultimately inducing apoptosis. As a negative allosteric modulator in human cells, **GW-791343** is expected to inhibit these downstream events.





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